

Application Notes and Protocols for Adhesamine diTFA in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Adhesamine diTFA

Cat. No.: B15576738

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Introduction

Adhesamine diTFA is a synthetic, non-peptidic small molecule that promotes cell adhesion and growth.[1] It is a diaryldispirotripiperazine derivative that functions by selectively binding to heparan sulfate on the cell surface.[1][2] This interaction is believed to induce the clustering of heparan sulfate-bound syndecan-4, a transmembrane proteoglycan, which in turn activates downstream signaling pathways critical for cell adhesion, differentiation, and survival.[3] The primary signaling cascade initiated by Adhesamine involves the activation of Focal Adhesion Kinase (FAK) and the Mitogen-Activated Protein Kinase (MAPK) pathway.[2] Given its role in promoting cell adhesion, **Adhesamine diTFA** is a valuable tool for in vitro cell culture and presents a potential candidate for investigation in high-throughput screening (HTS) assays aimed at identifying modulators of cell adhesion. These application notes provide detailed protocols for utilizing **Adhesamine diTFA** in HTS formats and summarize its key characteristics.

Chemical and Physical Properties

A summary of the key physicochemical properties of Adhesamine is presented in the table below. These properties are primarily computationally derived from its molecular structure.[\[3\]](#)

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₂ Cl ₄ N ₈ O ₂ S ₂	PubChem [3]
Molecular Weight	670.5 g/mol	PubChem [3]
IUPAC Name	4-chloro-6-[12-(6-chloro-5-formyl-2-methylsulfanylpurimidin-4-yl)-3,12-diaza-6,9-diazoniadispiro[5.2.5.2]hexadecan-3-yl]-2-methylsulfanylpurimidine-5-carbaldehyde;dichloride	PubChem [3]
CAS Number	462605-73-8	Probechem [2]
Appearance	Solid	Probechem [2]
Solubility	Soluble in DMSO (10 mM)	Probechem [2]

Stability and Storage

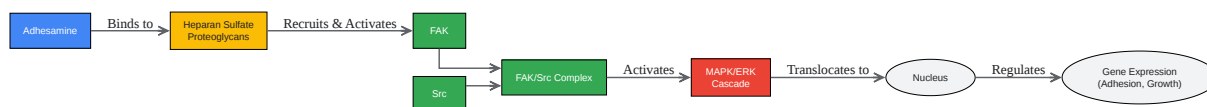
The stability of **Adhesamine diTFA** is crucial for its application in experimental settings. The following recommendations are based on supplier information.[\[2\]](#)

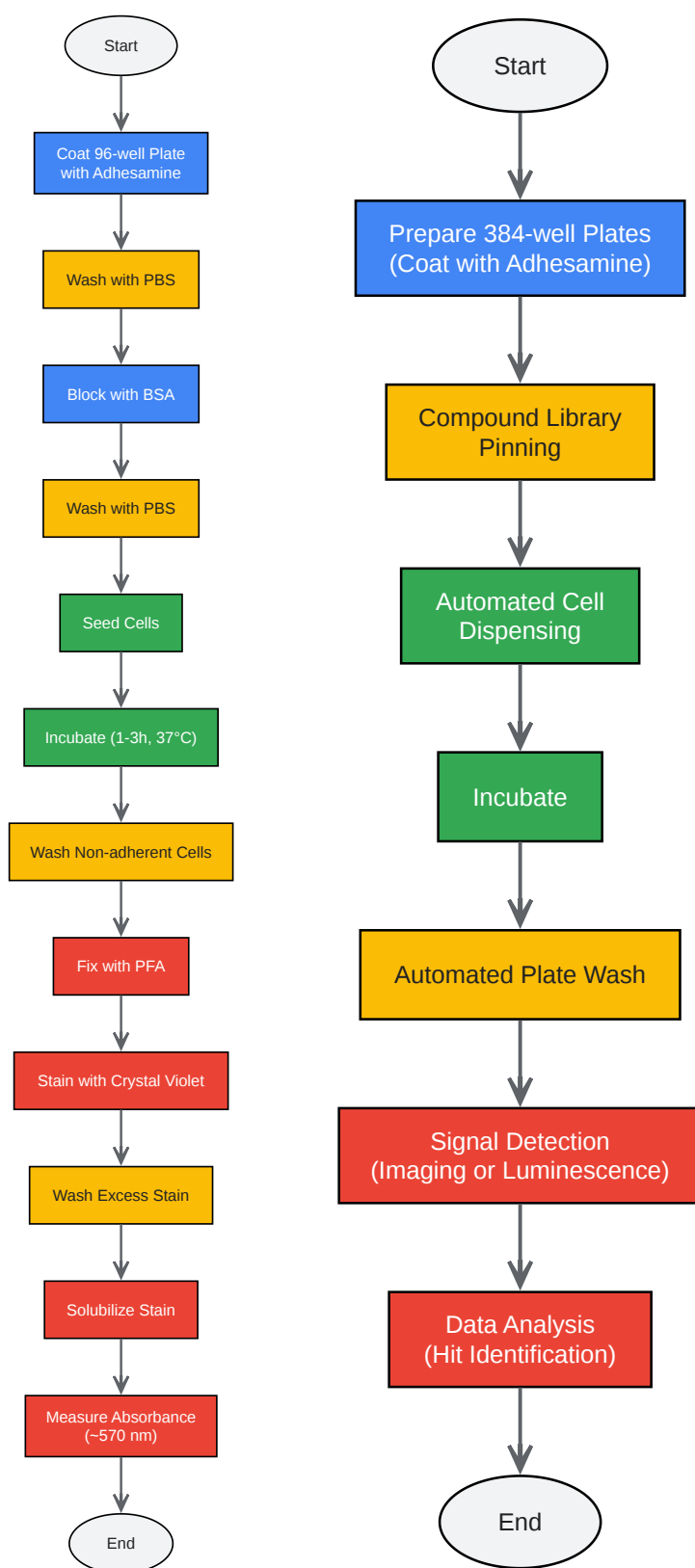
Form	Storage Conditions	Duration
Solid Powder	-20°C	Up to 12 months
4°C	Up to 6 months	
In Solvent (DMSO)	-80°C	Up to 6 months
-20°C	Up to 1 month	

Note: It is recommended to prepare solutions fresh before use. Precipitation may occur in DMSO solutions stored at 4°C or room temperature for extended periods.[\[2\]](#)

Mechanism of Action: The FAK/MAPK Signaling Pathway

Adhesamine promotes cell adhesion by binding to heparan sulfate on the cell surface, which activates intracellular signaling cascades.[\[2\]](#) The primary pathway implicated is the Focal Adhesion Kinase (FAK) and Mitogen-Activated Protein Kinase (MAPK) signaling pathway.[\[2\]](#) This pathway is central to regulating cell migration, proliferation, differentiation, and survival.[\[2\]](#) Upon Adhesamine-mediated clustering of heparan sulfate proteoglycans, FAK is recruited to the cell membrane and autophosphorylated.[\[2\]](#) This creates a docking site for Src family kinases, leading to the formation of a FAK/Src complex that phosphorylates downstream targets, ultimately activating the MAPK/ERK cascade.[\[4\]](#) This signaling cascade relays signals to the nucleus to regulate gene expression related to cell adhesion and growth.[\[4\]](#)





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- [4. Adhesamine, a new synthetic molecule, accelerates differentiation and prolongs survival of primary cultured mouse hippocampal neurons - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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